



Application Notes and Protocols for diSulfo-Cy3 Alkyne in Super-Resolution Microscopy

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| Compound of Interest | | |
|----------------------|--------------------|-----------|
| Compound Name: | diSulfo-Cy3 alkyne | |
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Audience: Researchers, scientists, and drug development professionals.

Introduction

diSulfo-Cy3 alkyne is a water-soluble, bright, and photostable fluorescent dye belonging to the cyanine dye family.[1][2][3][4] Its key feature is the presence of an alkyne group, which allows for its covalent attachment to azide-modified biomolecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry.[1][2][4][5] This specific and efficient labeling method, combined with the favorable photophysical properties of the Cy3 fluorophore, makes diSulfo-Cy3 alkyne a valuable tool for various fluorescence imaging techniques, including super-resolution microscopy.

These application notes provide an overview of the use of **diSulfo-Cy3 alkyne** in super-resolution microscopy, with a focus on Stochastic Optical Reconstruction Microscopy (STORM) and DNA-PAINT (Points Accumulation for Imaging in Nanoscale Topography). Detailed protocols for labeling and imaging are provided to guide researchers in utilizing this versatile fluorescent probe for high-resolution cellular imaging.

Photophysical and Chemical Properties

A summary of the key properties of **diSulfo-Cy3 alkyne** is presented in the table below. These properties are essential for designing and executing successful super-resolution imaging experiments.



| Property | Value | Reference |
|---------------------------------|--|-----------|
| Excitation Maximum (Absorbance) | ~553-555 nm | [6][7] |
| Emission Maximum | ~566-572 nm | [6][7] |
| Molar Extinction Coefficient | ~150,000 cm ⁻¹ M ⁻¹ | [6] |
| Solubility | Water, DMSO, DMF | [6] |
| Reactive Group | Alkyne | [1][2][4] |
| Reaction | Copper(I)-Catalyzed Azide- Alkyne Cycloaddition (CuAAC) | [6] |
| Storage | -20°C, protected from light | [3] |

Super-Resolution Microscopy Applications

diSulfo-Cy3 alkyne is particularly well-suited for single-molecule localization microscopy (SMLM) techniques like STORM and DNA-PAINT. These methods achieve sub-diffraction resolution by temporally separating the fluorescence of individual molecules.

Stochastic Optical Reconstruction Microscopy (STORM)

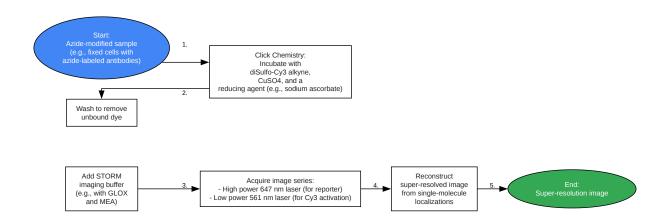
In STORM, fluorophores are induced to photoswitch between a fluorescent "on" state and a dark "off" state. By activating a sparse subset of fluorophores at any given time, their individual positions can be precisely localized. The final super-resolved image is reconstructed from the coordinates of thousands to millions of localized molecules.

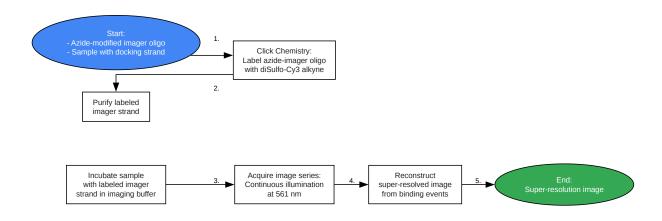
Cy3 dyes, including diSulfo-Cy3, can be used in STORM, often as an "activator" dye in combination with a "reporter" dye (e.g., Alexa Fluor 647 or Cy5).[8] The activator dye facilitates the transition of the reporter dye to the "on" state upon illumination with a specific wavelength. Alternatively, Cy3 itself can be induced to blink under specific imaging buffer conditions.[9]

Experimental Workflow for STORM Imaging

The following diagram illustrates a typical workflow for preparing and imaging a sample for STORM using **diSulfo-Cy3 alkyne**.







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